

Safety and handling precautions for 2-Bromophenylacetone

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Compound of Interest

Compound Name: 2-Bromophenylacetone

Cat. No.: B139218

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An In-Depth Technical Guide to the Safety and Handling of **2-Bromophenylacetone**

Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromophenylacetone (CAS No: 21906-31-0), also known as 1-(2-bromophenyl)propan-2-one, is a ketone derivative utilized as an intermediate in various organic synthesis applications. [1][2] Its utility in research and development necessitates a thorough understanding of its chemical properties and associated hazards to ensure the safety of laboratory personnel and the integrity of experimental work. This guide provides a comprehensive overview of the critical safety and handling precautions required when working with this compound, grounded in established safety protocols and technical data.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **2-Bromophenylacetone** is essential for anticipating its behavior under laboratory conditions and for performing accurate risk assessments.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ BrO	[2][3]
Molecular Weight	213.07 g/mol	[2][4]
Appearance	Clear, colorless to light yellow liquid	[1][3][5]
CAS Number	21906-31-0	[2][3][6]
Boiling Point	~247.5°C (rough estimate)	[1]
Flash Point	~72.5°C	[1]
Refractive Index	1.5575 to 1.5595 (20°C, 589 nm)	[3]
Storage Temperature	Room Temperature, sealed in dry conditions	[1]

Hazard Identification and GHS Classification

2-Bromophenylacetone is classified as a hazardous substance. The following Globally Harmonized System (GHS) classifications have been reported, indicating the primary risks associated with its handling.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A / 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects

(Source:[4][6])

Signal Word: Warning[4]

Hazard Pictograms:

(GHS07: Exclamation Mark)

The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[5][6]

Inhalation of vapors or mists may cause respiratory irritation.[6][7] Skin contact can lead to irritation, and prolonged exposure may cause dermatitis by defatting the skin.[6] It is classified as an eye irritant, and swallowing the substance is harmful.[6][8]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, beginning with robust engineering controls and supplemented by appropriate PPE, is mandatory for mitigating exposure risks.

Engineering Controls

The primary engineering control for handling **2-Bromophenylacetone** is a certified chemical fume hood.[9][10] This ensures that any vapors or aerosols are contained and exhausted away from the operator. Workstations must be equipped with readily accessible safety showers and eyewash stations.[6][9]

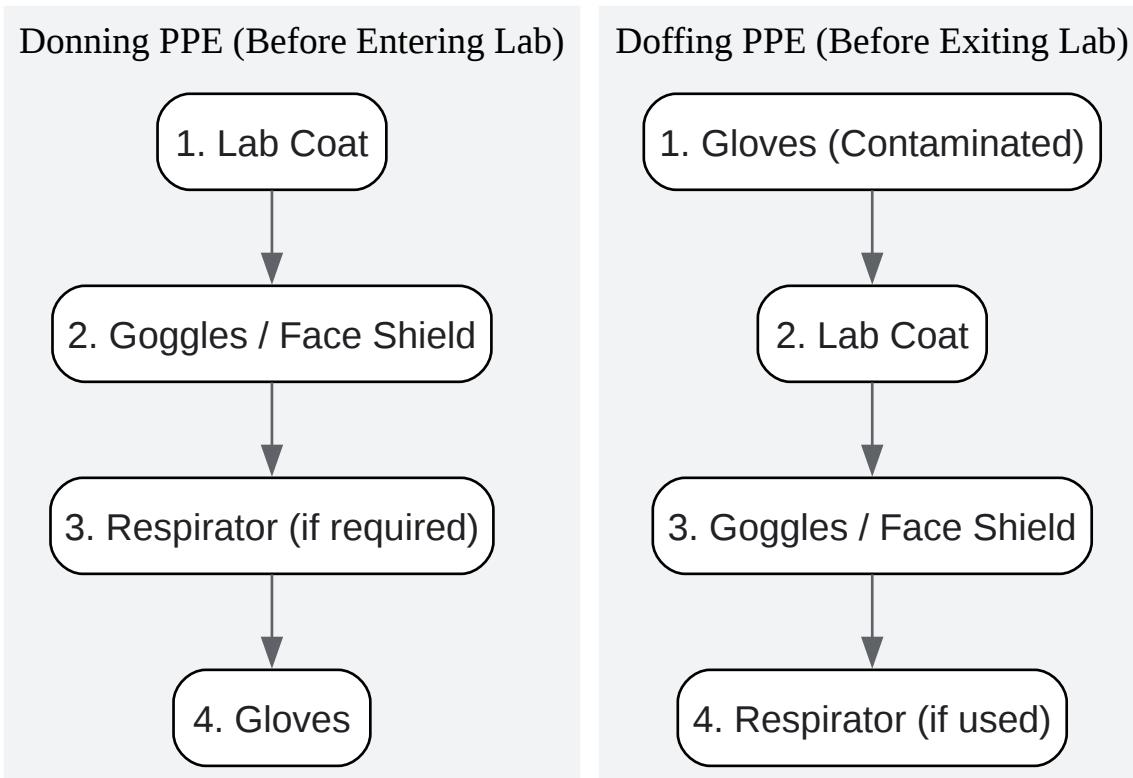
Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed. The following are the minimum requirements:

- Eye and Face Protection: Chemical splash goggles are required.[5][6][9] For operations with a higher risk of splashing, the use of a full-face shield over safety goggles is recommended. [10][11]
- Hand Protection: Wear chemical-resistant, impermeable gloves, such as nitrile or butyl rubber.[6][10] Gloves must be inspected for integrity before each use and replaced

immediately if compromised.

- **Body Protection:** A flame-resistant lab coat is mandatory.[10] For larger-scale operations or when handling significant quantities, chemical-resistant aprons or suits should be considered.[11]
- **Respiratory Protection:** Under normal use conditions within a functioning fume hood, respiratory protection may not be necessary.[6] However, if aerosols may be generated or in the event of a spill outside of containment, a NIOSH-approved respirator with an organic vapor cartridge should be used.[9][10]



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Caption: Logical sequence for donning and doffing Personal Protective Equipment (PPE).

Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is fundamental to preventing accidents and ensuring chemical stability.

Handling

- Always handle **2-Bromophenylacetone** within a chemical fume hood to avoid breathing vapors or mists.[6][9]
- Avoid contact with skin and eyes.[6]
- Wash hands and any exposed skin thoroughly after handling.[6][12]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[8][12]
- Use non-sparking tools and take precautionary measures against static discharge, especially when transferring larger quantities.[8][12]

Storage

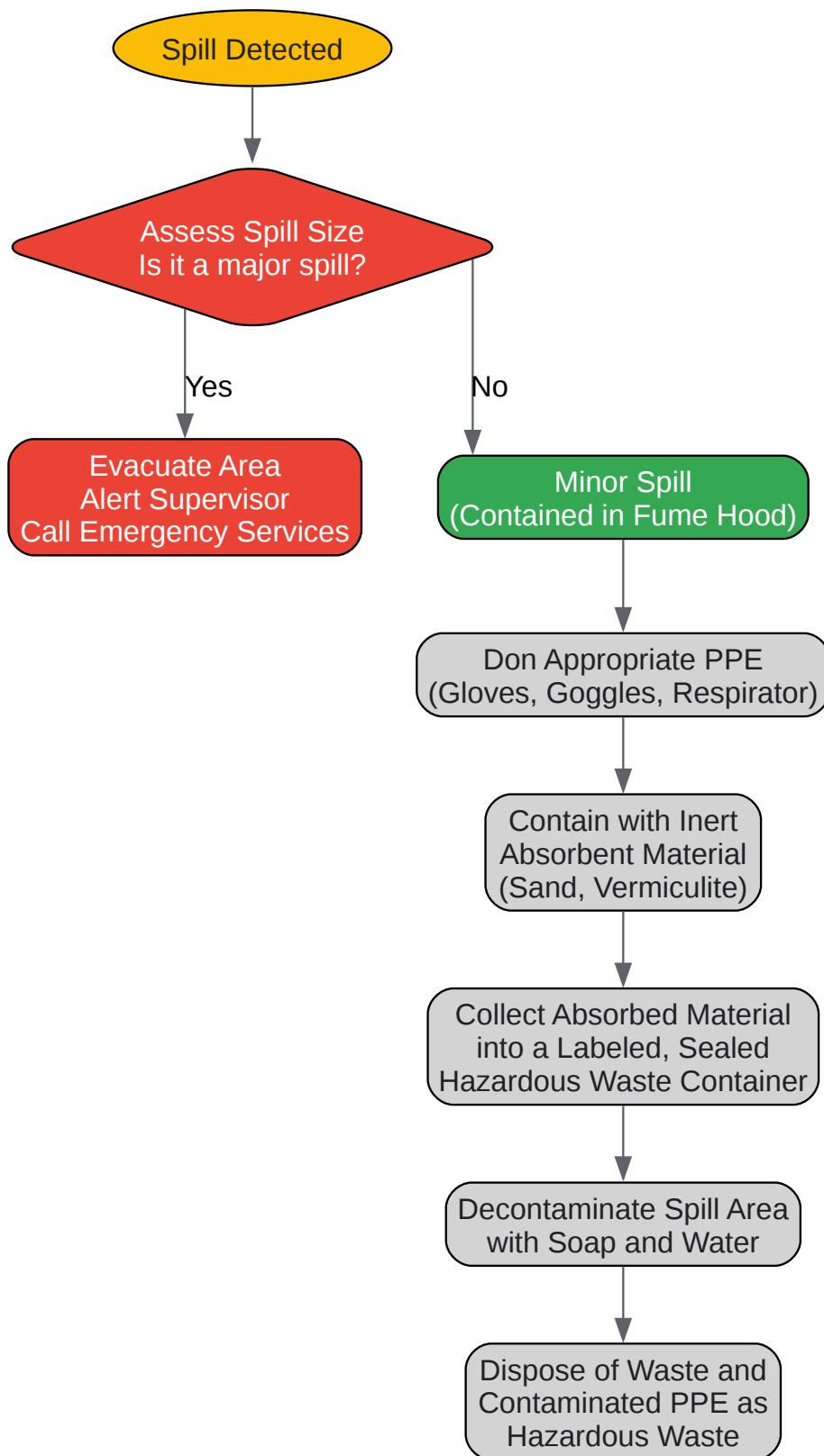
- Store in a cool, dry, and well-ventilated area away from direct sunlight.[9][12]
- Keep containers tightly closed when not in use.[6][12]
- Store locked up in a designated chemical storage cabinet.[6][12]
- Incompatible Materials: Store separately from strong oxidizing agents and strong bases, as these can cause hazardous reactions.[5][6][9]

Emergency Procedures: Spills and Exposure

Immediate and correct action is critical in the event of an accidental release or personnel exposure.

Spill Response

The response to a spill depends on its size and location.

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Caption: Decision tree for responding to a chemical spill of **2-Bromophenylacetone**.

Detailed Spill Cleanup Protocol (Minor Spill):

- Alert & Isolate: Alert personnel in the immediate area. If the spill is outside a fume hood, evacuate the area.[13][14]
- Don PPE: Put on required PPE, including double gloves, chemical splash goggles, a lab coat, and a respirator if ventilation is inadequate.[15]
- Contain: Cover the spill with an inert, non-combustible absorbent material like sand, vermiculite, or a universal binder.[6][16]
- Collect: Carefully scoop the absorbed material into a clearly labeled, sealable container for hazardous waste.[14][16]
- Decontaminate: Clean the spill area with soap and water.[16]
- Dispose: Dispose of all contaminated cleaning materials and PPE as hazardous waste.[14]
- Document: Report the spill to your supervisor and document the incident according to your institution's protocol.[16]

First Aid Measures

In case of exposure, follow these procedures while seeking immediate medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[5][6] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.
- Skin Contact: Remove all contaminated clothing immediately.[6] Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[6][16] Get medical attention if irritation occurs or persists.[6]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[6][8] If breathing is difficult or has stopped, provide artificial respiration.[6][9] Call a poison center or doctor for medical advice.[6]

- Ingestion: Rinse the mouth thoroughly with water.[6][8] Do NOT induce vomiting.[9] Seek immediate medical attention.[6]

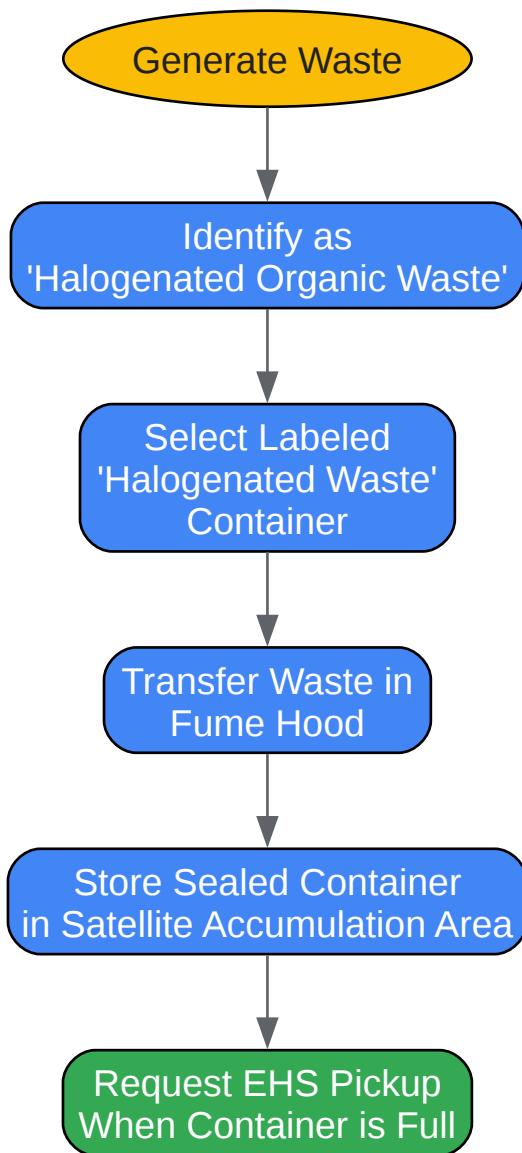
Waste Disposal

Chemical waste disposal must be conducted in strict accordance with local, state, and federal regulations.

As a brominated organic compound, **2-Bromophenylacetone** is classified as halogenated organic waste.[17] It must be segregated from non-halogenated waste streams to ensure proper disposal, which typically involves high-temperature incineration by a licensed professional waste disposal service.[17][18]

Waste Collection Protocol:

- Designate a Container: Use a clearly labeled, compatible hazardous waste container designated for "Halogenated Organic Liquids."
- Segregate: Do not mix with non-halogenated solvents or other waste categories.[17]
- Transfer Waste: Conduct all waste transfers inside a chemical fume hood to minimize vapor release.
- Keep Closed: The waste container must remain securely sealed at all times except when adding waste.[18]
- Arrange Pickup: When the container is approximately 80% full, arrange for pickup by your institution's Environmental Health & Safety (EHS) department or a certified waste contractor. [18] Never dispose of **2-Bromophenylacetone** down the drain.[17]



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Caption: Workflow for the proper segregation and disposal of **2-Bromophenylacetone** waste.

Conclusion

2-Bromophenylacetone is a valuable synthetic intermediate that can be handled safely by maintaining a comprehensive safety culture. This involves a deep understanding of its hazards, the consistent use of engineering controls and PPE, strict adherence to handling protocols, and preparedness for emergency situations. The information and procedures outlined in this guide are intended to provide a robust framework for the safe utilization of this chemical in a professional research environment.

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